

N-hexadecylaniline for electrical energy storage devices

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Compound Focus: N-hexadecylaniline

CAS No.: 4439-42-3

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Related Materials and Conceptual Framework

While direct data on **n-hexadecylaniline** is unavailable, research on molecules with similar structures (containing long alkyl chains or aniline derivatives) provides strong evidence for its potential utility. The core concept is that organic molecules can be tailored for specific electrochemical functions through strategic molecular design [1].

- **Alkyl Chain Functionality:** Long alkyl chains, like the hexadecyl group, can be incorporated into materials to enhance **thermal stability** and reduce the solubility of active materials in electrolytes. This principle is effectively used in phase change materials and can be translated to battery electrolytes to suppress undesirable shuttling effects [2] [3].
- **Aniline-Based Polymers:** Aniline and its derivatives are foundational building blocks for conductive polymers (e.g., polyaniline) used in energy storage. These materials typically exhibit **p-type doping** behavior (becoming conductive through oxidation). The nitrogen group in aniline is a key site for electrochemical activity and can be functionalized [4].

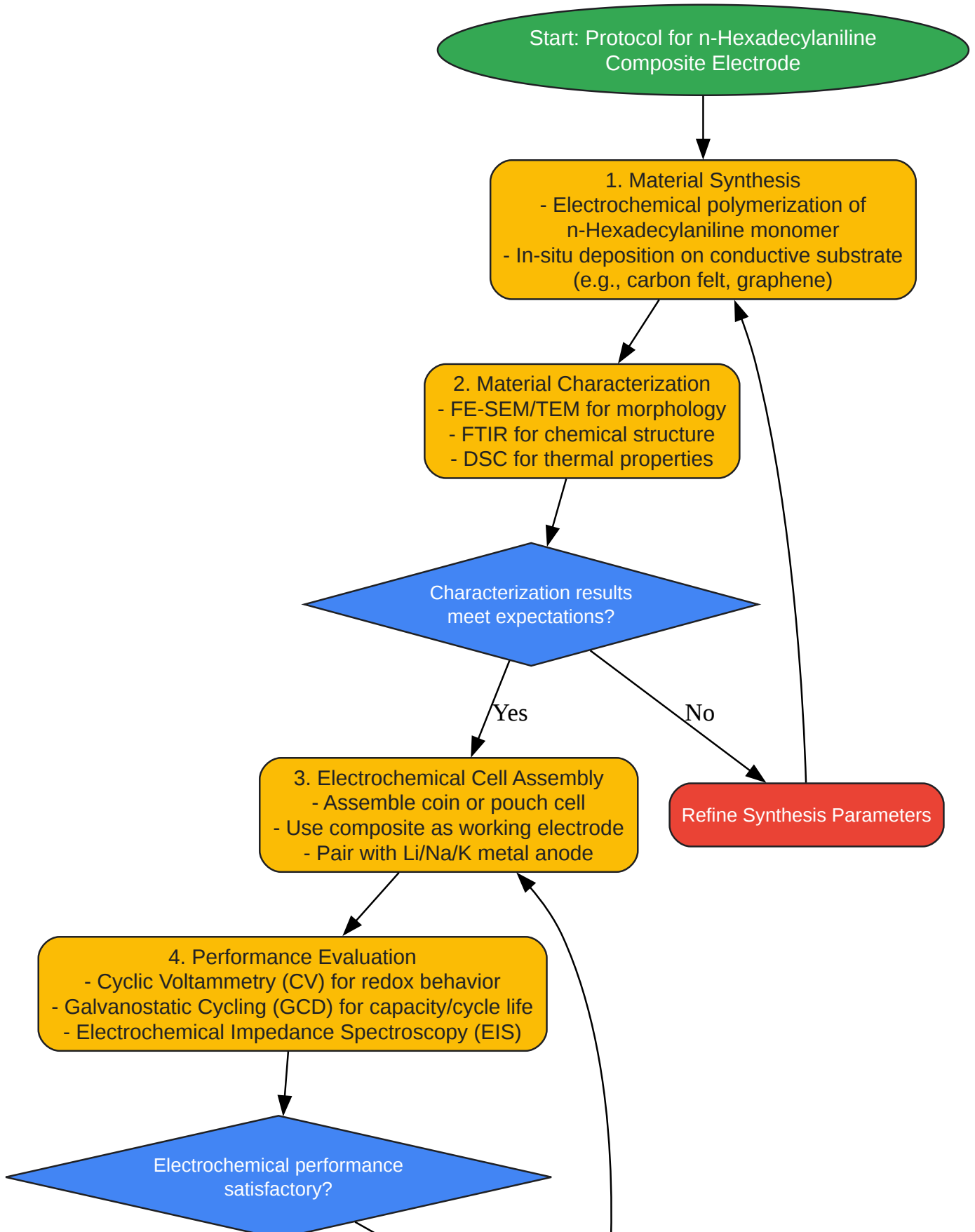
Based on these principles, **n-hexadecylaniline** could be investigated as a **monomer for novel conductive polymers**, a **modifier for electrode surfaces**, or a **precursor for organic species** in advanced battery systems like zinc-organic redox flow batteries [1].

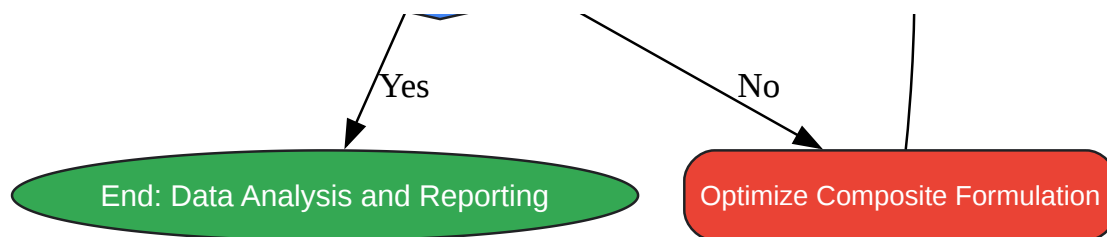
Experimental Protocol for a Hypothesized Application

The following protocol outlines how **n-hexadecylaniline** could be evaluated as a component in a composite electrode material, based on methodologies used for similar organic-inorganic hybrid systems [5].

Workflow: Synthesis and Testing of an n-Hexadecylaniline Composite Electrode

The diagram below maps the key stages of this experimental process.





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Detailed Methodologies

1. Material Synthesis: Electrochemical Polymerization & Composite Fabrication

- **Objective:** To synthesize a poly(**n-hexadecylaniline**) film on a conductive substrate.
- **Reagents:** **n-Hexadecylaniline** (monomer), supporting electrolyte (e.g., 0.5 M H₂SO₄), solvent (e.g., DMF/water mixture [4]), conductive substrate (Glassy Carbon electrode, carbon felt, or graphene-coated electrode [4]).
- **Equipment:** Electrochemical workstation, standard three-electrode cell (working, platinum counter, reference electrodes), nitrogen purging system.
- **Procedure:**
 - Prepare a monomer solution containing 0.1-0.2 M **n-hexadecylaniline** in the solvent with supporting electrolyte.
 - Purge the solution with nitrogen gas for 10-15 minutes to remove dissolved oxygen.
 - Insert the cleaned conductive substrate as the working electrode.
 - Perform cyclic voltammetry by sweeping the potential between -0.2 V and 1.0 V (vs. SCE) for 20-50 cycles at a scan rate of 50 mV/s [4].
 - A polymer film should deposit on the substrate surface. Rinse the coated electrode thoroughly with distilled water and dry in air.

2. Material Characterization

- **Morphology:** Use Field Emission Scanning Electron Microscopy (FE-SEM) to analyze the surface texture and uniformity of the deposited film [3].
- **Chemical Structure:** Employ Fourier-Transform Infrared Spectroscopy (FTIR) to confirm the formation of the polymer and identify functional groups.
- **Thermal Properties:** Analyze thermal stability using Thermogravimetric Analysis (TGA), determining the temperature of major degradation. Use Differential Scanning Calorimetry (DSC) to study phase change behavior if applicable [3].

3. Electrochemical Cell Assembly

- **Cell Type:** Assemble CR2032-type coin cells or custom pouch cells in an argon-filled glovebox.
- **Configuration:**
 - **Working Electrode:** The synthesized poly(**n-hexadecylaniline**) composite.
 - **Counter/Reference Electrode:** Lithium, sodium, or potassium metal foil.
 - **Separator:** Glass fiber or polypropylene membrane.
 - **Electrolyte:** Choice depends on application:
 - For Li/Na/K-ion batteries: 1 M LiPF₆/NaPF₆/KPF₆ in EC/DEC.
 - For redox flow batteries: Aqueous acid or organic electrolyte in a flow cell setup [1].

4. Electrochemical Performance Evaluation

- **Cyclic Voltammetry (CV):**
 - **Purpose:** Identify redox potentials and reaction reversibility.
 - **Parameters:** Scan rates from 0.1 to 1.0 mV/s over a potential window specific to the system [4].
- **Galvanostatic Charge-Discharge (GCD):**
 - **Purpose:** Measure specific capacity, rate capability, and cycle life.
 - **Parameters:** Various current densities (e.g., from 50 mA/g to 1000 mA/g) for multiple cycles.
- **Electrochemical Impedance Spectroscopy (EIS):**
 - **Purpose:** Probe charge-transfer resistance and ion diffusion kinetics.
 - **Parameters:** Frequency range of 100 kHz to 10 mHz with a small AC amplitude (e.g., 5 mV).

Key Parameters for Electrochemical Evaluation

The table below summarizes target parameters and methodologies for evaluation, based on performance benchmarks from related advanced materials [6] [7] [8].

Evaluation Metric	Target Performance	Measurement Technique
Specific Capacity	>100 mAh/g (for cathode materials) [6]	Galvanostatic Charge-Discharge
Cycle Life	>80% capacity retention after 500 cycles [8]	Long-term GCD cycling
Coulombic Efficiency	>97% [6]	GCD cycling data

Evaluation Metric	Target Performance	Measurement Technique
Operating Voltage	Material-dependent; >3.0 V desirable [7]	CV and GCD profiles
Charge Transfer Resistance	As low as possible	Electrochemical Impedance Spectroscopy

Important Considerations and Safety

- **Material Handling:** **n-Hexadecylaniline** is an organic compound and should be handled in a well-ventilated fume hood. Personal protective equipment (gloves, safety glasses) is mandatory.
- **Electrochemical Safety:** Cell assembly involving lithium metal must be conducted in a moisture- and oxygen-free environment. Use appropriate procedures to prevent short-circuiting.
- **Data Interpretation:** The electrochemical behavior (p-type vs. n-type doping) will depend on the polymer's structure and the electrolyte used. A wide operating potential window should be explored [4].

Future Research Directions

To advance the application of **n-hexadecylaniline**, future work could focus on:

- **Molecular Optimization:** Co-polymerizing **n-hexadecylaniline** with other aniline derivatives (e.g., 5-aminosalicylic acid) to fine-tune its redox properties and stability [4].
- **Composite Engineering:** Creating hybrids with conductive nanomaterials like MXenes [9] or graphene [4] to enhance electrical conductivity and mechanical integrity.
- **System Integration:** Evaluating its performance as an organic polysolite in cost-effective and safe zinc-organic hybrid redox flow batteries [1].

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References

1. Molecular and System-Level Advances in Zinc/Organic ... [sciencedirect.com]
2. n-Hexane Diluted Electrolyte with Ultralow Density enables ... [pubmed.ncbi.nlm.nih.gov]
3. Microencapsulated Comb-Like Polymeric Solid- ... [mdpi.com]
4. The electrochemical synthesis and properties of poly ... [sciencedirect.com]
5. Nanoparticle Doped PEDOT for Enhanced Electrode Coatings ... [pubmed.ncbi.nlm.nih.gov]
6. A promising cathode material of sodium iron-nickel ... [ui.adsabs.harvard.edu]
7. Potassium nickel hexacyanoferrate as cathode for high ... [ui.adsabs.harvard.edu]
8. Abstract [pubmed.ncbi.nlm.nih.gov]
9. MXene-polymer hybrid composites for advanced energy ... [sciencedirect.com]

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